

"Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate" molecular weight

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Compound of Interest

Compound Name: Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate

Cat. No.: B564647

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An In-depth Technical Guide on the Molecular Weight of **Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate**

This guide provides a detailed analysis of the molecular weight of **Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate**, a significant compound for researchers, scientists, and professionals in drug development.

Molecular Formula and Structure

The chemical structure of **Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate** is key to determining its molecular formula. The name indicates a methyl ester of an acetic acid derivative attached to the 5-position of a 2,3-dihydrobenzofuran core. Based on this nomenclature, the molecular formula is established as $C_{11}H_{12}O_3$. A closely related compound, (2-Methyl-2,3-dihydro-benzofuran-5-yl)-acetic acid, shares the same molecular formula of $C_{11}H_{12}O_3$ ^[1]. Another related structure, Methyl 2,3-Dihydrobenzofuran-3-Acetate, also has the molecular formula $C_{11}H_{12}O_3$ ^[2].

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of each constituent atom in the molecular formula. The standard atomic weights of carbon, hydrogen, and oxygen are utilized for this calculation.^{[3][4][5][6][7][8][9][10][11][12][13]}

The calculation is as follows:

- Carbon (C): 11 atoms \times 12.011 u = 132.121 u
- Hydrogen (H): 12 atoms \times 1.008 u = 12.096 u [\[6\]](#)[\[10\]](#)[\[14\]](#)
- Oxygen (O): 3 atoms \times 15.999 u = 47.997 u [\[8\]](#)[\[9\]](#)

Total Molecular Weight = 132.121 u + 12.096 u + 47.997 u = 192.214 u

The molecular weight of the similar compound (2-Methyl-2,3-dihydro-benzofuran-5-yl)-acetic acid is documented as 192.21 g/mol [\[1\]](#).

Data Presentation

The quantitative data pertaining to the molecular weight of **Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate** is summarized in the table below for clarity and ease of comparison.

Element	Symbol	Count	Atomic Weight (u)	Total Contribution (u)
Carbon	C	11	12.011	132.121
Hydrogen	H	12	1.008	12.096
Oxygen	O	3	15.999	47.997
Total	26	192.214		

Experimental Protocols

The standard method for determining the molecular weight of a chemical compound involves mass spectrometry.

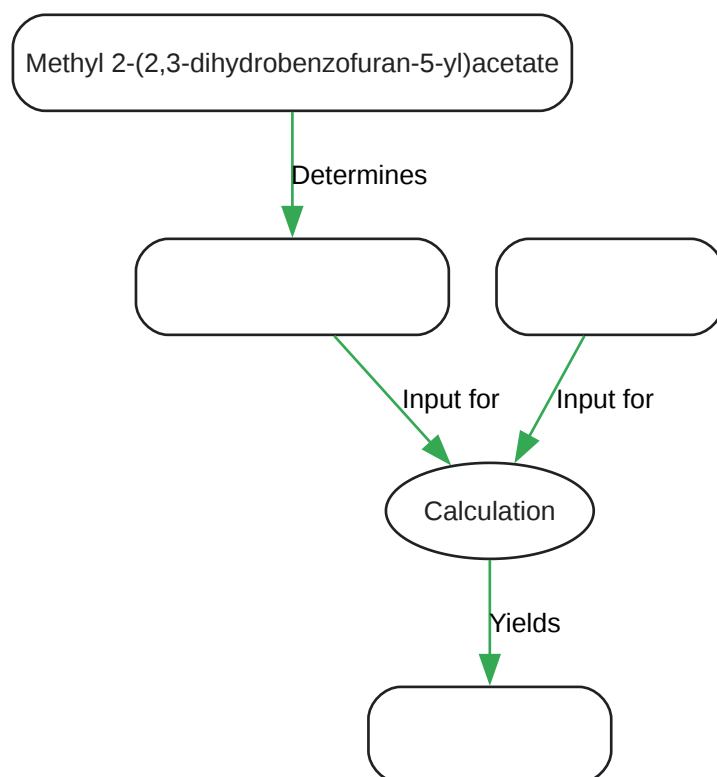
Protocol for Mass Spectrometry Analysis:

- Sample Preparation: A pure sample of **Methyl 2-(2,3-dihydrobenzofuran-5-yl)acetate** is dissolved in a suitable volatile solvent.

- **Ionization:** The sample is introduced into the mass spectrometer where it is vaporized and ionized, typically using techniques such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** A detector measures the abundance of ions at each m/z value.
- **Data Interpretation:** The resulting mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the compound.

Visualization

The logical relationship for the determination of the molecular weight is illustrated in the following diagram.



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